

A Technical Overview of 3,3'-Azodibenzoic Acid: Physicochemical Properties

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Compound of Interest

Compound Name: 3,3'-Azodibenzoic Acid

Cat. No.: B1269039

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This document provides core physicochemical data for **3,3'-Azodibenzoic Acid**, a chemical compound often utilized in research and development. The information is tailored for researchers, scientists, and professionals in drug development, focusing on fundamental molecular characteristics.

Core Molecular Data

The essential molecular identifiers for **3,3'-Azodibenzoic Acid** are its chemical formula and molecular weight. These properties are fundamental for all stoichiometric calculations, formulation development, and analytical procedures. The compound is also known by its synonym, Azobenzene-3,3'-dicarboxylic acid.^{[1][2]}

A summary of these key quantitative data points is presented below.

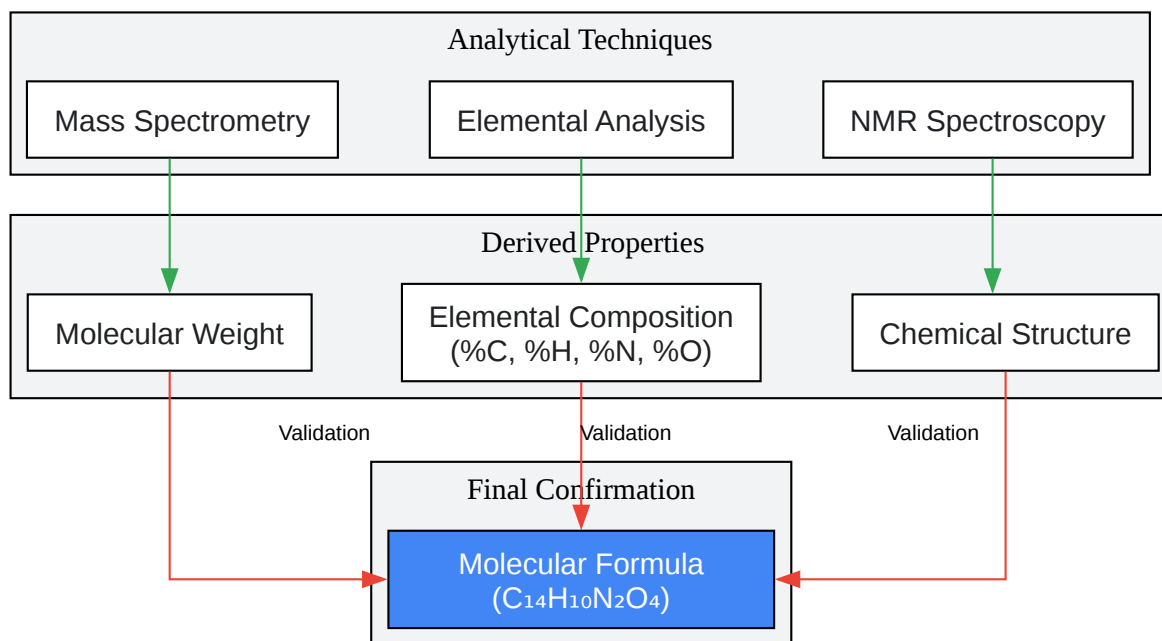
Parameter	Value
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₄ ^{[1][3]}
Molecular Weight	270.24 g/mol ^{[1][2][3][4]}
CAS Number	621-18-1 ^{[1][4]}

Methodology for Property Determination

While this document does not detail a specific experimental synthesis of **3,3'-Azodibenzoic Acid**, the determination of its molecular weight and formula relies on standard, universally accepted analytical techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which also helps in confirming the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of individual elements (carbon, hydrogen, nitrogen, etc.) within the molecule. The resulting ratios are used to derive the empirical formula, which can then be compared with the molecular formula obtained from mass spectrometry.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule, confirming the connectivity of atoms and the overall chemical structure, thereby verifying the molecular formula.

The logical workflow for identifying these core properties is illustrated in the diagram below.



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Workflow for Molecular Property Determination.

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- To cite this document: BenchChem. [A Technical Overview of 3,3'-Azodibenzoic Acid: Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269039#3-3-azodibenzoic-acid-molecular-weight-and-formula]

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